

# Technical Support Center: Enhancing Ebecryl 220 Mechanical Properties Through Post-Curing

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## Compound of Interest

Compound Name: Ebecryl 220

CAS No.: 50843-44-2

Cat. No.: B14172328

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Welcome to the Technical Support Center for **Ebecryl 220**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on utilizing post-curing techniques to optimize the mechanical properties of this hexafunctional aromatic urethane acrylate. Here you will find troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during experimentation.

## Frequently Asked Questions (FAQs)

Q1: What is **Ebecryl 220** and what are its primary characteristics?

A1: **Ebecryl 220** is a hexafunctional aromatic urethane acrylate oligomer.<sup>[1][2][3][4][5]</sup> It is known for its very fast cure response when exposed to ultraviolet (UV) or electron beam (EB) radiation.<sup>[1][3][4][5]</sup> Cured films of **Ebecryl 220** typically exhibit high hardness, excellent scratch resistance, and good solvent resistance.<sup>[3][5]</sup>

Q2: Why is post-curing beneficial for **Ebecryl 220**?

A2: Post-curing, which involves additional energy input (either thermal or UV) after the initial curing, can significantly enhance the mechanical properties of **Ebecryl 220**. This process helps

to increase the crosslink density by reacting remaining unreacted acrylate groups, leading to improvements in properties like hardness, tensile strength, and modulus. It can also improve the material's thermal stability.

Q3: What are the common post-curing methods for **Ebecryl 220**?

A3: The two primary post-curing methods are thermal post-curing and UV post-curing.

- Thermal post-curing involves heating the cured material in an oven at a specific temperature for a set duration.
- UV post-curing involves exposing the material to additional UV radiation.

Q4: How does post-curing affect the degree of conversion?

A4: Post-curing generally increases the degree of conversion (DC) of the acrylate groups. The initial UV curing may leave some unreacted double bonds due to mobility restrictions as the polymer network forms. Post-curing provides the necessary energy to overcome these limitations and drive the polymerization reaction further toward completion. The degree of conversion can be monitored using techniques like Fourier Transform Infrared (FTIR) spectroscopy by observing the decrease in the acrylate double bond absorption peaks (typically around  $810\text{ cm}^{-1}$  and  $1635\text{ cm}^{-1}$ ).

## Troubleshooting Guide

Issue	Potential Cause	Troubleshooting Steps
<p>Brittleness or Cracking After Post-Curing</p>	<p>- Excessive post-curing temperature or time. - High crosslink density inherent to a hexafunctional acrylate.</p>	<p>- Reduce the post-curing temperature and/or duration. - Implement a ramp-up and ramp-down temperature profile for thermal post-curing to minimize thermal shock. - Consider blending Ebecryl 220 with a more flexible di- or tri-functional urethane acrylate to reduce overall crosslink density.</p>
<p>Warping or Dimensional Instability</p>	<p>- Non-uniform heating or cooling during thermal post-curing. - Internal stresses developed due to high crosslink density.</p>	<p>- Ensure uniform temperature distribution within the oven. - Use a slower heating and cooling rate. - Properly support the sample during post-curing.</p>
<p>Surface Tackiness After Post-Curing</p>	<p>- Oxygen inhibition at the surface during UV post-curing. [2] - Insufficient UV dose or intensity.</p>	<p>- Perform UV post-curing in an inert atmosphere (e.g., nitrogen). - Use a higher intensity UV source or increase the exposure time. - Employ a UV source with a wavelength appropriate for the photoinitiator used in the formulation.</p>
<p>Discoloration (Yellowing)</p>	<p>- Ebecryl 220 is an aromatic urethane acrylate, which is more prone to yellowing upon exposure to UV light and heat compared to aliphatic urethane acrylates.</p>	<p>- If color stability is critical, consider using an aliphatic urethane acrylate. - Minimize exposure to high temperatures and UV radiation beyond what is necessary for complete curing. - Incorporate UV stabilizers and antioxidants into the formulation.</p>

Inconsistent Mechanical Properties

- Inconsistent post-curing parameters. - Variations in sample thickness or geometry.

- Precisely control the post-curing temperature, time, and UV dose. - Ensure all samples have consistent dimensions and are placed in the same location within the curing chamber for each run.

## Data on Post-Curing Effects on Mechanical Properties

Disclaimer: The following data is representative of a high-functionality aromatic urethane acrylate and is for illustrative purposes. Actual results for **Ebecryl 220** may vary depending on the specific formulation and curing conditions.

Table 1: Effect of Thermal Post-Curing on Mechanical Properties

Post-Curing Temperature (°C)	Post-Curing Time (hours)	Tensile Strength (MPa)	Elongation at Break (%)	Shore D Hardness
No Post-Cure	-	45	2.5	85
80	1	50	2.2	87
80	2	55	2.0	88
100	1	60	1.8	90
100	2	65	1.5	92
120	1	70	1.2	93
120	2	72	1.0	94

Table 2: Effect of UV Post-Curing on Mechanical Properties

UV Post-Curing Dose (J/cm <sup>2</sup> )	Tensile Strength (MPa)	Elongation at Break (%)	Shore D Hardness
No Post-Cure	45	2.5	85
1	52	2.1	87
2	58	1.9	89
5	62	1.6	91

## Experimental Protocols

### Protocol 1: Thermal Post-Curing of Ebecryl 220 Samples

- **Sample Preparation:** Prepare thin films or standardized test specimens (e.g., dog-bone shape for tensile testing) of UV-cured **Ebecryl 220** formulation. Ensure all samples are fully cured in the initial UV curing step.
- **Oven Pre-heating:** Preheat a convection oven to the desired post-curing temperature (e.g., 80°C, 100°C, or 120°C).
- **Sample Placement:** Place the cured samples on a non-stick, flat surface inside the preheated oven. Ensure adequate spacing between samples for uniform heat distribution.
- **Curing:** Post-cure the samples for the specified duration (e.g., 1 or 2 hours).
- **Cooling:** After the specified time, turn off the oven and allow the samples to cool down slowly to room temperature inside the oven to prevent thermal shock and warping.
- **Mechanical Testing:** Once cooled, perform mechanical tests such as tensile testing (ASTM D638) and Shore D hardness testing (ASTM D2240).

### Protocol 2: UV Post-Curing of Ebecryl 220 Samples

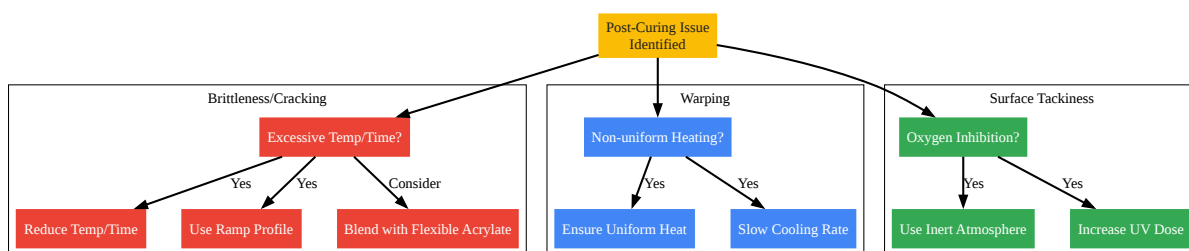
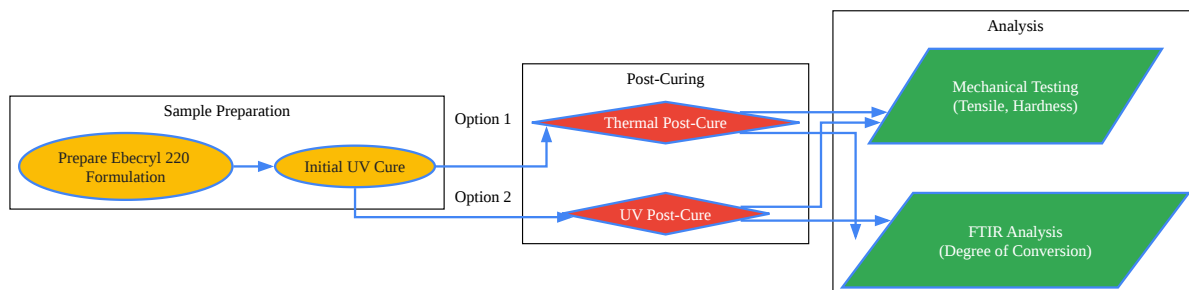
- **Sample Preparation:** Prepare thin films of UV-cured **Ebecryl 220** formulation.
- **UV Curing System:** Use a UV curing chamber equipped with a medium-pressure mercury lamp or a UV-LED lamp with a suitable wavelength for the photoinitiator.

- Inert Atmosphere (Optional but Recommended): If possible, purge the UV curing chamber with nitrogen to minimize oxygen inhibition.
- UV Exposure: Place the samples in the UV curing chamber and expose them to a specific UV dose (e.g., 1, 2, or 5 J/cm<sup>2</sup>). The dose can be controlled by adjusting the lamp intensity and exposure time.
- Mechanical Testing: After post-curing, perform the desired mechanical tests.

## Protocol 3: Determination of Degree of Conversion using FTIR

- Sample Preparation: Prepare a thin film of the uncured **Ebecryl 220** formulation between two potassium bromide (KBr) plates.
- Initial Spectrum: Obtain the FTIR spectrum of the uncured sample. The peak height of the acrylate C=C bond at ~810 cm<sup>-1</sup> or ~1635 cm<sup>-1</sup> and an internal reference peak (e.g., carbonyl C=O peak at ~1720 cm<sup>-1</sup>) that does not change during polymerization should be recorded.
- Curing: Cure the sample using the desired initial UV curing parameters.
- Post-Curing: Perform the desired thermal or UV post-curing on the sample.
- Final Spectrum: Obtain the FTIR spectrum of the post-cured sample.
- Calculation: The degree of conversion (DC) can be calculated using the following formula:  
DC (%) = [1 - (Ac=c / Aref)<sub>cured</sub> / (Ac=c / Aref)<sub>uncured</sub>] \* 100 Where:
  - Ac=c is the absorbance of the acrylate C=C peak.
  - Aref is the absorbance of the internal reference peak.

## Visualizations



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## References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. diyresins.com \[diyresins.com\]](#)
- [3. A Reliable Method of Measuring the Conversion Degrees of Methacrylate Dental Resins \[mdpi.com\]](#)
- [4. resiners.com \[resiners.com\]](#)
- [5. smart.dhgate.com \[smart.dhgate.com\]](#)
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